

Essential Guide to Methiocarb Disposal for Laboratory Professionals

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Compound of Interest

Compound Name: **Methiocarb**

Cat. No.: **B1676386**

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Methiocarb is a carbamate pesticide that functions as a neurotoxin by inhibiting acetylcholinesterase.^[1] Due to its high toxicity to mammals and aquatic life, as well as its potential for environmental contamination, it is imperative that researchers, scientists, and drug development professionals adhere to strict disposal procedures.^{[1][2][3]} Improper disposal can lead to the contamination of groundwater and pose a significant danger to the environment.^[2] This guide provides a comprehensive, step-by-step plan for the safe handling and disposal of **Methiocarb** waste.

Key Regulatory and Chemical Data

For proper waste management and reporting, it is crucial to be aware of the specific quantitative data associated with **Methiocarb**. This information is essential for meeting regulatory compliance and ensuring safety.

Parameter	Value	Notes
EPA Hazardous Waste Number	P199	For generators of waste ≥ 100 kg/month . [4] [5]
CERCLA Reportable Quantity (RQ)	10 lbs (4.54 kg)	The amount that must be reported to the appropriate authorities if released into the environment.
SARA 302/304 EHS TPQ	500 lbs (methiocarb)	The Threshold Planning Quantity for Extremely Hazardous Substances. [3]
Hydrolysis Half-life (DT ₅₀) at 22°C	>1 year (pH 4), <35 days (pH 7), 6 hours (pH 9)	Demonstrates rapid degradation in alkaline conditions. [4] [6] [7]
UN Number	2757 or 2811	UN 2757 (Carbamate pesticide, solid, toxic), UN 2811 (Toxic solid, organic, n.o.s.). [3]
UN Hazard Class	6.1	Toxic substances. [8]
UN Packing Group	II or III	Indicating medium or minor danger. [3]

Core Principles of Methiocarb Disposal

Adherence to these fundamental principles is the first step in safe disposal:

- Regulatory Compliance: All disposal activities must be conducted in accordance with local, regional, national, and international regulations.[\[2\]](#) It is the responsibility of the waste generator to classify the waste correctly at the time of disposal.[\[3\]](#)
- Prevent Environmental Contamination: Under no circumstances should **Methiocarb** or its containers be disposed of with household garbage.[\[2\]](#) Prevent it from entering sewage systems, waterways, or groundwater, as it is very toxic to aquatic life with long-lasting effects.[\[2\]](#)

- Use Approved Facilities: Wastes containing **Methiocarb** should be taken to an approved waste disposal facility or handled by a licensed hazardous waste management professional.
[\[3\]](#)

Step-by-Step Disposal Procedures

Follow this procedural guidance for the safe management and disposal of **Methiocarb** from laboratory operations.

Step 1: Wear Appropriate Personal Protective Equipment (PPE)

Before handling **Methiocarb** waste, ensure you are wearing the correct PPE to prevent exposure through skin contact or inhalation.[\[8\]](#)

- Gloves: Impervious gloves (e.g., nitrile rubber with a thickness >0.4 mm) are required.[\[9\]](#)
- Protective Clothing: A lab coat or overalls should be worn.[\[8\]](#)
- Eye/Face Protection: Use a face shield or safety glasses.[\[8\]](#)
- Respiratory Protection: If there is a risk of dust or aerosol generation, use a particulate filter respirator.[\[4\]](#)[\[8\]](#)

Step 2: Waste Segregation and Secure Storage

Proper segregation and storage are critical to prevent accidental exposure and to comply with regulations.

- Keep in Original Containers: Whenever possible, leave **Methiocarb** waste in its original, clearly labeled container. Do not mix with other waste.
- Secure Storage: Store waste containers in a cool, dry, and well-ventilated area that is locked up or accessible only to authorized personnel.[\[10\]](#) The storage area should not have drain or sewer access.[\[8\]](#) Ensure containers are tightly closed.

Step 3: Managing Spills

In the event of a spill, act immediately to contain and clean the material safely.

- Isolate the Area: Keep unauthorized personnel away.[3]
- Prevent Dusting: If the material is a powder, moisten it with a fine water spray to prevent dust from becoming airborne.[3][4][8]
- Contain and Collect: Carefully sweep or vacuum the spilled substance.[10] Do not walk through the spilled material.[3]
- Package for Disposal: Place the collected material into a sealable, properly labeled container for disposal.[4][8]
- Decontaminate the Area: Scrub the contaminated surface with a detergent and bleach solution, and rinse with water.[3] Collect all cleaning materials (e.g., absorbent clays, rags) for disposal as hazardous waste.[3][10]

Step 4: Approved Disposal Methods

The ultimate disposal of **Methiocarb** waste must be handled by professionals using approved methods.

- Professional Disposal Service: The most recommended method is to contact a licensed professional waste disposal service to handle the collection, transport, and disposal of the hazardous material.
- Incineration: A preferred method for the complete destruction of **Methiocarb** is high-temperature incineration in a chemical incinerator equipped with an afterburner and scrubber to prevent atmospheric contamination.[11][12]
- Approved Landfill: Certain decontaminated materials and residues may be disposed of in an approved sanitary or hazardous waste landfill, according to local regulations.[3][13]

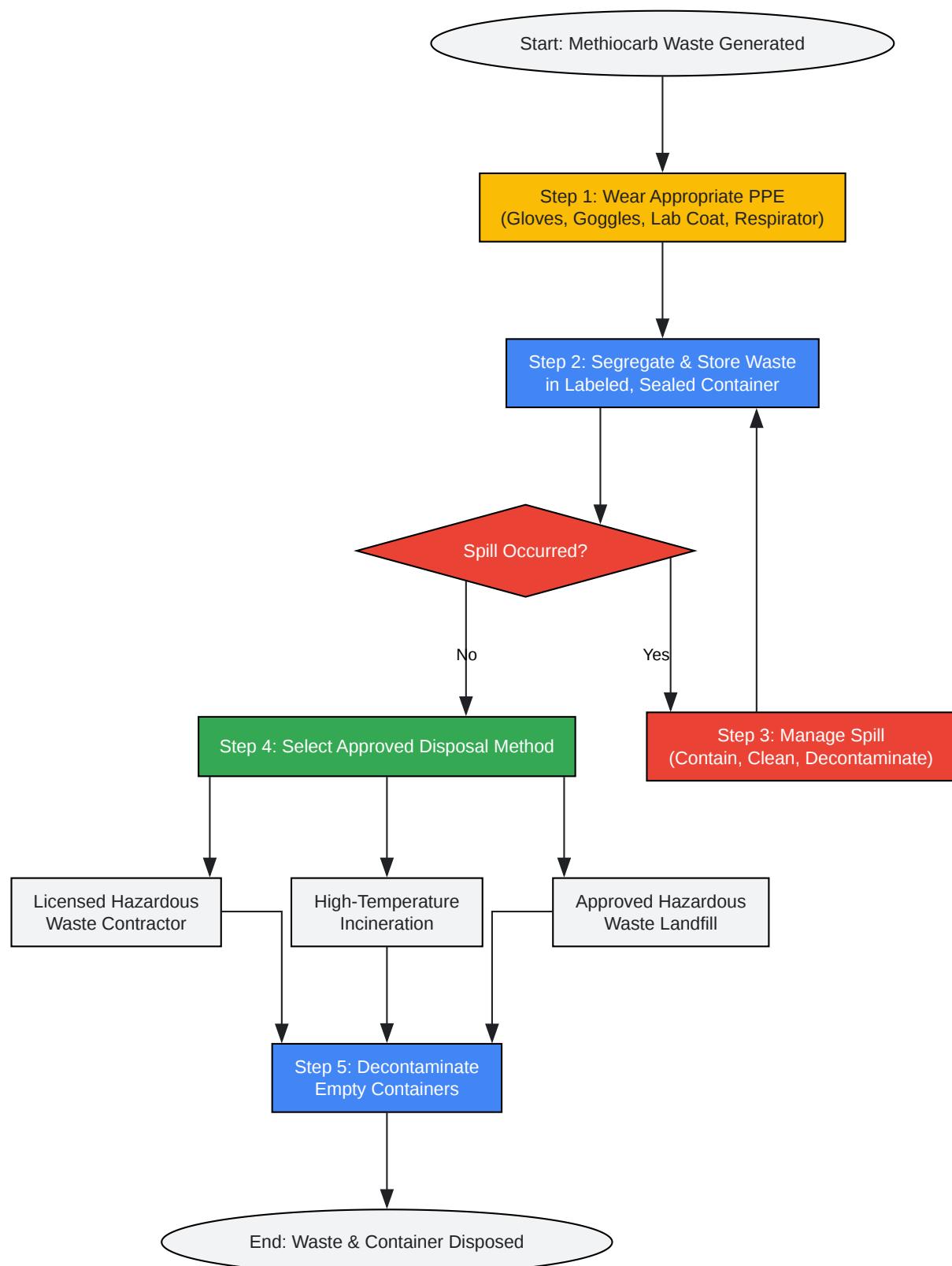
Step 5: Container Decontamination and Disposal

Empty containers must be handled as hazardous waste until properly decontaminated.

- Empty Completely: Ensure the container is fully empty by shaking and tapping the sides and bottom to loosen any remaining particles.[3][13] Empty the residue into the application equipment or a designated waste container.[3][13]
- Rinse Thoroughly: In a laboratory setting, triple-rinse the container with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.
- Dispose of Container: Once decontaminated, the container can be disposed of according to official regulations, which may include disposal in a sanitary landfill or incineration if permitted by state and local authorities.[3][13]

Methiocarb Disposal Workflow

The following diagram illustrates the logical flow for the proper disposal of **Methiocarb** waste, from initial handling to final disposition.



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Caption: Workflow for the safe disposal of **Methiocarb** waste.

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